

The Early Discovery and Development of Cefacetrile Sodium: A Technical Overview

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Compound of Interest

Compound Name: Cefacetrile sodium

Cat. No.: B1260381

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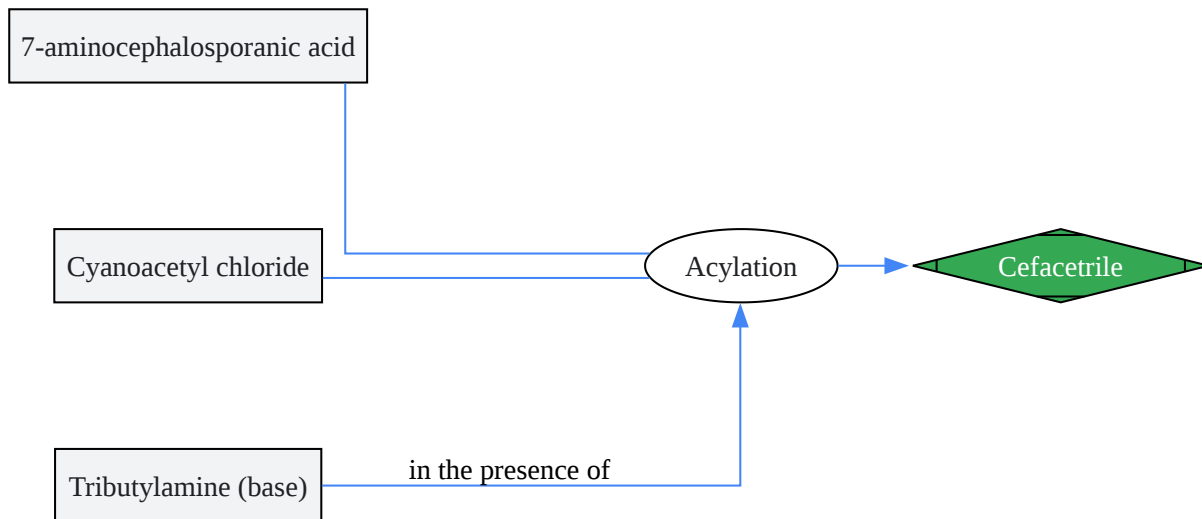
Introduction

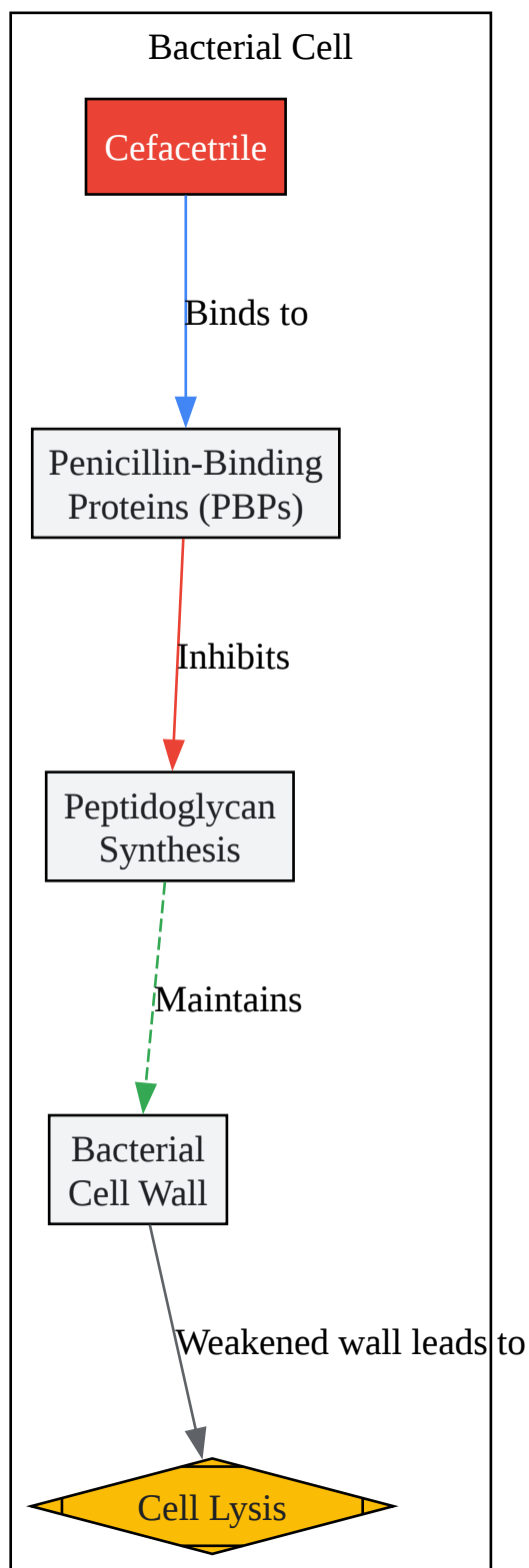
Cefacetrile sodium is a first-generation cephalosporin, a class of broad-spectrum β -lactam antibiotics.[1][2] It is a semi-synthetic derivative of cephalosporin C, a compound naturally produced by the fungus *Acremonium*. [1][3] This technical guide provides an in-depth analysis of the early discovery, synthesis, mechanism of action, and initial clinical evaluations of **Cefacetrile sodium**, intended for researchers, scientists, and professionals in drug development.

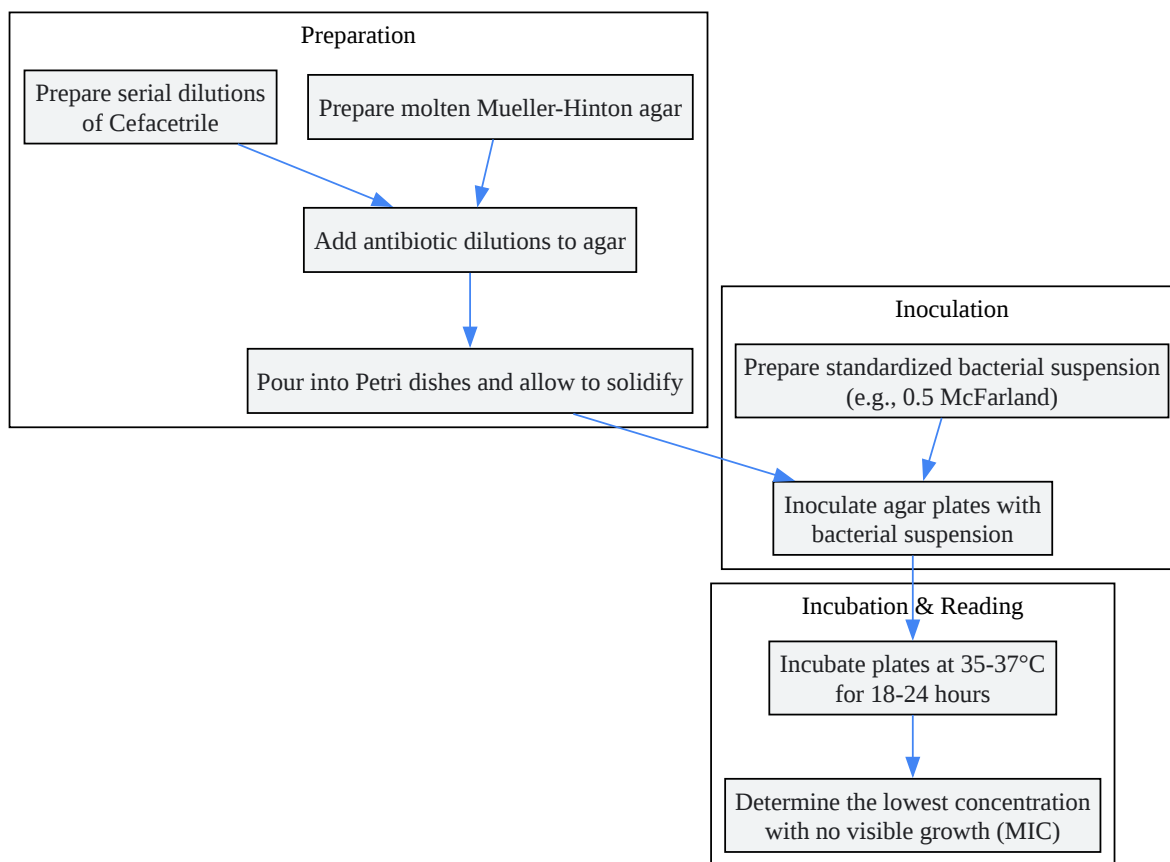
Discovery and Synthesis

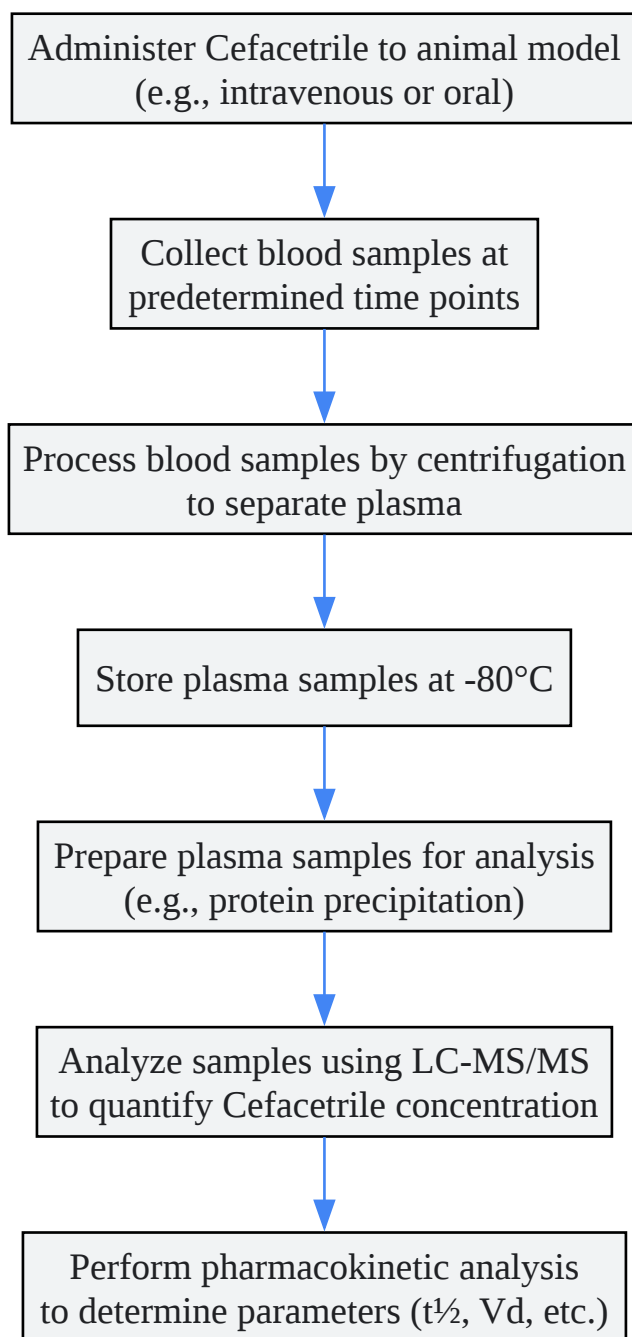
The journey of cephalosporins began with the discovery of *Cephalosporium acremonium* (now *Acremonium chrysogenum*) by Giuseppe Brotzu in 1948, which was found to produce substances with antibacterial activity.[4] This led to the isolation of Cephalosporin C, the precursor for many semi-synthetic cephalosporins, including Cefacetrile.

The synthesis of Cefacetrile involves the acylation of 7-aminocephalosporanic acid (7-ACA) with cyanoacetyl chloride.[2] This chemical modification was a key step in enhancing the antibacterial properties of the natural cephalosporin nucleus.









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References

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- 3. CAS 23239-41-0: Cephacetrile sodium | CymitQuimica [cymitquimica.com]
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